

# Esuberaprost: Application Notes and Protocols for In Vitro Experiments

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## Compound of Interest

Compound Name: *Esuberaprost*

Cat. No.: *B1248030*

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## Introduction

**Esuberaprost**, the 314d isomer of beraprost, is a potent and selective synthetic analogue of prostacyclin. It functions as a high-affinity agonist for the prostacyclin receptor (IP receptor), a G-protein coupled receptor.[1] Activation of the IP receptor stimulates adenylyl cyclase, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP). This signaling cascade mediates a range of physiological effects, including vasodilation, inhibition of platelet aggregation, and antiproliferative effects on smooth muscle cells.[1][2] These properties make **esuberaprost** a valuable tool for in vitro research in areas such as cardiovascular disease and pulmonary hypertension.

This document provides detailed application notes and protocols for the preparation and use of **esuberaprost** in in vitro experiments, ensuring data accuracy and reproducibility.

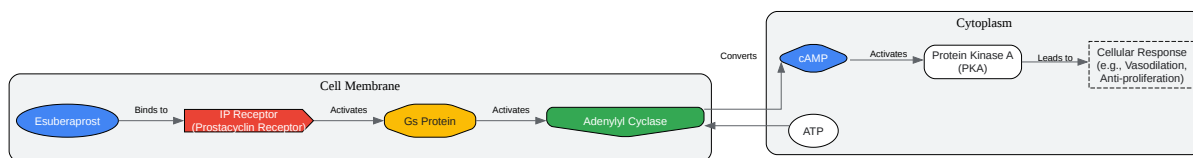
## Data Presentation

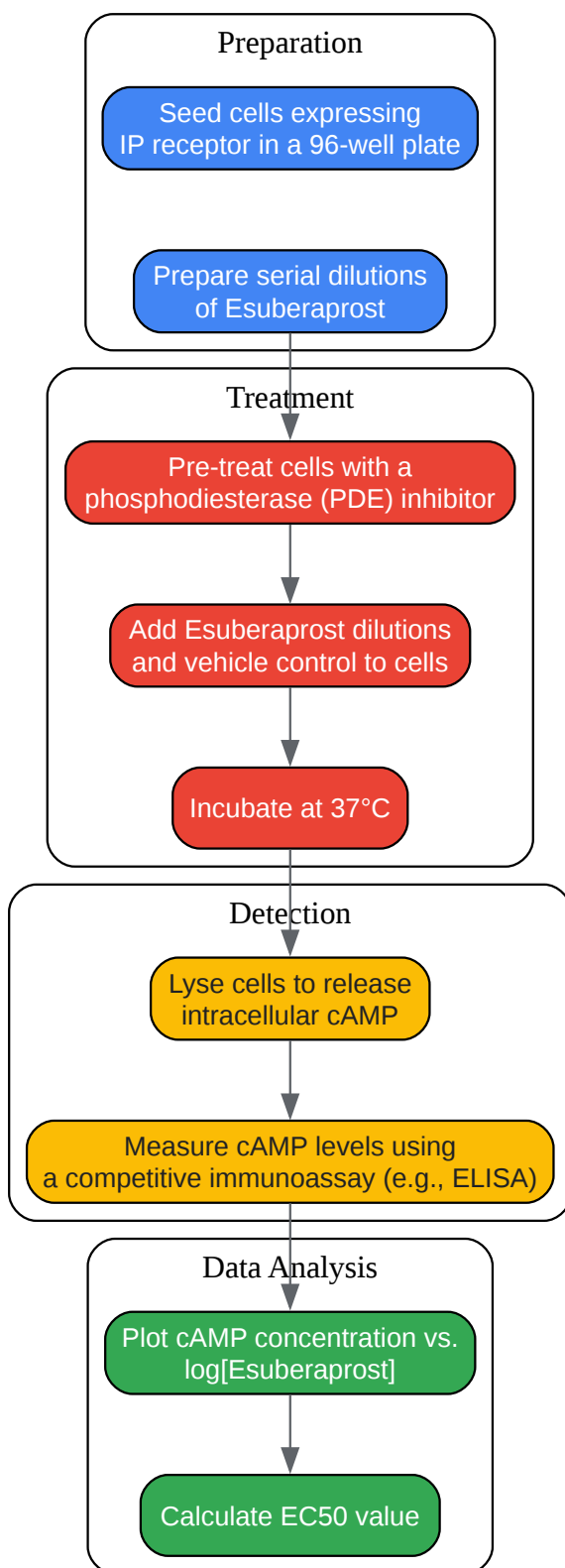
The following table summarizes the key in vitro activities of **esuberaprost**.

Parameter	Cell Line	Value	Reference
EC50 (cAMP Elevation)	HEK-293 cells expressing human IP receptor	0.4 nM	<a href="#">[1]</a>
EC50 (Inhibition of Cell Proliferation)	Human Pulmonary Arterial Smooth Muscle Cells (PASMCs)	3 nM	<a href="#">[1]</a>

## Signaling Pathway

**Esuberaprost** exerts its effects by activating the prostacyclin (IP) receptor, which is coupled to a Gs alpha subunit. This initiates a signaling cascade that results in the production of cAMP, the key second messenger mediating the downstream cellular responses.





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## References

- 1. Pharmacology of the single isomer, esuberaprost (beraprost-314d) on pulmonary vascular tone, IP receptors and human smooth muscle proliferation in pulmonary hypertension - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
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